

# Methyl 4-Amino-2-hydroxybenzoate CAS number and properties

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## Compound of Interest

Compound Name: Methyl 4-Amino-2-hydroxybenzoate

Cat. No.: B1200275

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An In-depth Technical Guide to **Methyl 4-Amino-2-hydroxybenzoate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Methyl 4-Amino-2-hydroxybenzoate**, a key chemical intermediate in the pharmaceutical and cosmetic industries. This document outlines its chemical and physical properties, synthesis protocols, and primary applications, with a focus on its role in drug discovery and development.

## Core Chemical Identity

**Methyl 4-Amino-2-hydroxybenzoate**, also known as Methyl 4-aminosalicylate, is an organic compound with the CAS Number 4136-97-4.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is characterized by a benzoate structure with amino and hydroxyl functional groups, which contribute to its utility as a versatile building block in organic synthesis.

## Physicochemical Properties

The physical and chemical properties of **Methyl 4-Amino-2-hydroxybenzoate** are summarized in the table below, providing essential data for handling, storage, and application.

Property	Value	References
CAS Number	4136-97-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C8H9NO3	<a href="#">[2]</a> <a href="#">[4]</a>
Molecular Weight	167.16 g/mol	<a href="#">[3]</a>
Appearance	White to pale beige crystalline powder	<a href="#">[4]</a>
Melting Point	120-123 °C	<a href="#">[4]</a>
Boiling Point	329.5 °C at 760 mmHg	
Flash Point	153.1 °C	<a href="#">[4]</a>
Density	1.305 g/cm <sup>3</sup>	
Solubility	Slightly soluble in water. Soluble in DMSO and Methanol.	<a href="#">[4]</a>
Storage	Keep in a dark place, under an inert atmosphere, at room temperature.	<a href="#">[4]</a>

## Synthesis Protocol

A common method for the synthesis of **Methyl 4-Amino-2-hydroxybenzoate** involves the esterification of 4-Amino-2-hydroxybenzoic acid. The following protocol is based on established laboratory procedures.[\[5\]](#)

## Materials:

- 2-Hydroxy-4-aminobenzoic acid (100 g, 0.654 mole)
- Freshly distilled methanol (1 L)
- Concentrated sulphuric acid (50 ml)
- 33% Sodium hydroxide solution

- 1M Sodium hydrogen carbonate solution
- Ether
- Anhydrous magnesium sulphate (20 g)

## Experimental Procedure:

- Suspend 2-Hydroxy-4-aminobenzoic acid in freshly distilled methanol in a reaction vessel.
- Slowly add concentrated sulphuric acid to the suspension.
- Reflux the reaction mixture under a nitrogen atmosphere for 24-48 hours, or until all the solid material has dissolved.
- Concentrate the solution to approximately 350 ml by evaporation under vacuum.
- Neutralize the concentrated solution with 33% sodium hydroxide and then with 1M sodium hydrogen carbonate.
- Extract the product with ether (3 x 250 ml).
- Wash the combined ether layers with 1M sodium hydrogen carbonate (2 x 50 ml) and then with water (2 x 50 ml).
- Dry the ether layer over anhydrous magnesium sulphate.
- Remove the ether by evaporation under vacuum to yield the final product.
- Dry the product under vacuum. This process yields approximately 67.5 g (62%) of **Methyl 4-Amino-2-hydroxybenzoate** with a melting point of 120-122 °C.[5]



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### Synthesis Workflow

## Applications in Research and Drug Development

**Methyl 4-Amino-2-hydroxybenzoate** is a valuable intermediate in various industrial and research applications.

- Pharmaceutical Intermediate: It serves as a crucial starting material in the synthesis of various pharmaceutical agents, including anti-tuberculosis drugs.[4] Its structure allows for modifications to create novel compounds with desired pharmacological properties.[6]
- Sunscreen Agent: The compound is capable of absorbing ultraviolet rays, making it a useful ingredient in sunscreen products to protect the skin from sun damage.[4]
- Organic Synthesis: In a laboratory setting, it is used as a building block for the development of new organic compounds with potential biological activity.[6]
- Cosmetics and Fragrances: Due to its aromatic properties, it is sometimes used as a fragrance ingredient.[6][7]

## Safety and Handling

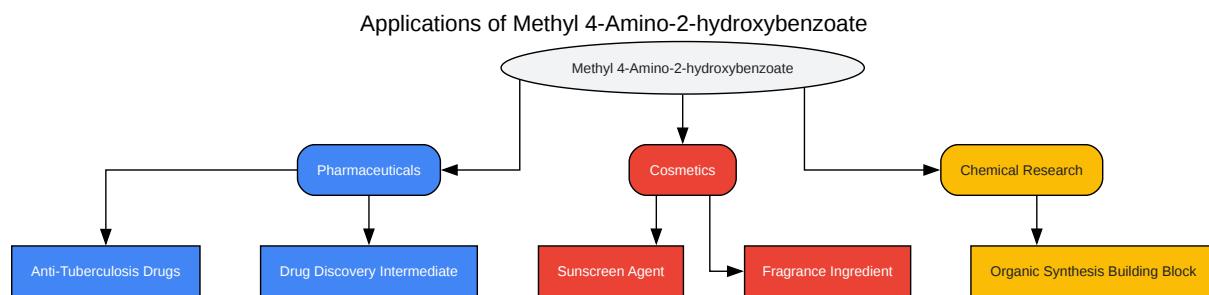
**Methyl 4-Amino-2-hydroxybenzoate** is classified as an irritant and is harmful if swallowed.[1] It may cause skin and serious eye irritation, as well as respiratory irritation.[1] Appropriate personal protective equipment, including gloves, protective clothing, and eye protection, should be worn when handling this chemical.[1] It is important to avoid breathing dust and to ensure thorough washing after handling.[1]

The safety data for **Methyl 4-Amino-2-hydroxybenzoate** is summarized in the table below.

Hazard Statement	Precautionary Statement	References
Harmful if swallowed	Do not eat, drink or smoke when using this product.	<a href="#">[1]</a>
Causes skin irritation	Wash skin thoroughly after handling. Wear protective gloves.	<a href="#">[1]</a>
Causes serious eye irritation	Wear eye protection.	<a href="#">[1]</a>
May cause respiratory irritation	Avoid breathing dust. Use only outdoors or in a well-ventilated area.	<a href="#">[1]</a>

## Logical Relationship of Applications

The diverse applications of **Methyl 4-Amino-2-hydroxybenzoate** stem from its core chemical structure, which allows it to be a versatile intermediate.



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### Application Areas

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## References

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